

Essential Safety and Handling Protocols for TG-003

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Compound of Interest

Compound Name: TG-003

Cat. No.: B1682776

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This document provides immediate, essential guidance for the safe handling and disposal of **TG-003**, a potent inhibitor of CDC-like kinases (Clk). Adherence to these protocols is critical to ensure personnel safety and maintain a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

TG-003 is classified with specific hazards that necessitate the use of appropriate personal protective equipment. The following table summarizes the hazard classifications and the recommended PPE for handling this compound.

Hazard Classification	GHS Code	Description	Required Personal Protective Equipment (PPE)
Acute Toxicity (Oral)	H302	Harmful if swallowed.	Standard laboratory attire (lab coat), gloves, eye protection.
Skin Irritation	H315	Causes skin irritation.	Chemical-resistant gloves (e.g., nitrile), lab coat.
Serious Eye Irritation	H319	Causes serious eye irritation.	Safety glasses with side shields or goggles. [1]

Summary of Recommended Personal Protective Equipment:

PPE Component	Specification	Purpose
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and irritation. [1]
Body Protection	Laboratory coat.	Protects skin and clothing from contamination. [1]
Respiratory Protection	Use in a well-ventilated area. A fume hood or local exhaust ventilation is recommended. If dust or aerosols are generated, a dust respirator may be necessary. [1]	Minimizes inhalation of the compound.

Safe Handling and Storage Procedures

Proper handling and storage are crucial to minimize exposure risk and maintain the integrity of **TG-003**.

Operational Plan:

- Preparation: Before handling, ensure that a safety shower and an eye wash station are readily accessible.^[1] The work area, preferably a chemical fume hood, should be clean and uncluttered.
- Personal Protective Equipment (PPE) Donning: Put on all required PPE as outlined in the table above before opening the container.
- Handling:
 - Avoid direct contact with the skin and eyes.^[2]
 - Do not breathe dust or aerosols.^[2]
 - Weigh and handle the solid form in a fume hood or a well-ventilated area to minimize dust formation.^[1]
 - When preparing solutions, dissolve the compound slowly and carefully. **TG-003** is soluble in DMSO (up to 20 mg/ml) and Ethanol (up to 15 mg/ml).^[1]
- Post-Handling:
 - Thoroughly wash hands after handling, even if gloves were worn.^[1]
 - Clean the work area and any equipment used.
 - Properly doff and dispose of contaminated gloves and other disposable PPE.

Storage Plan:

- Short-term (as supplied): Store the lyophilized powder desiccated at 4°C for up to 2 years.^[1]
- Solutions: Store solutions at -20°C for up to 2 months.^[1]

- Keep the container tightly sealed in a cool, dry, and well-ventilated place.^[1]
- Protect from direct sunlight and sources of ignition.^[1]

Emergency Procedures and Disposal

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Response:

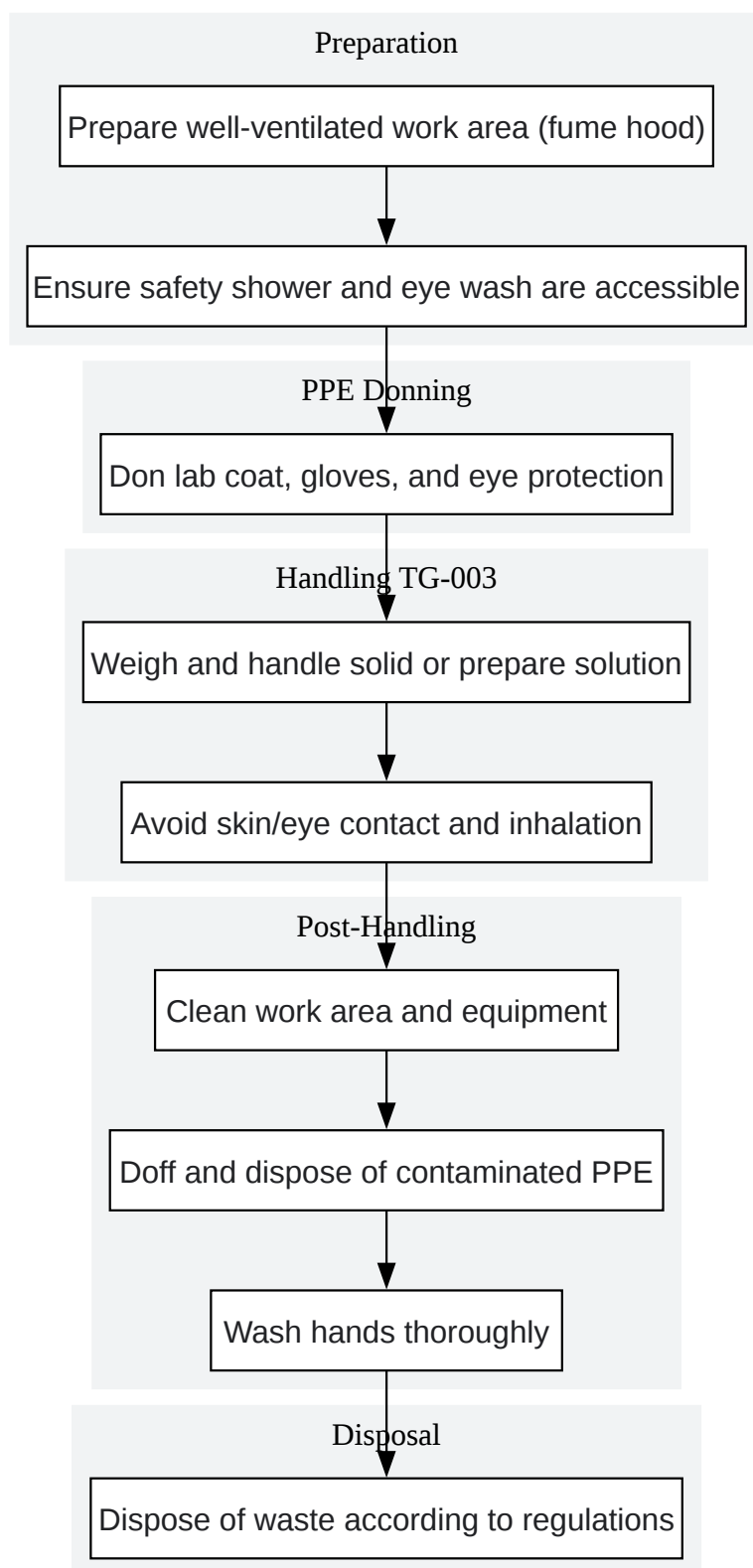
Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. ^[1]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. ^[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan:

- Dispose of **TG-003** and its container in accordance with all applicable local, regional, national, and international regulations.^[1]
- Contaminated PPE and other waste materials should be placed in a sealed container and disposed of as chemical waste.

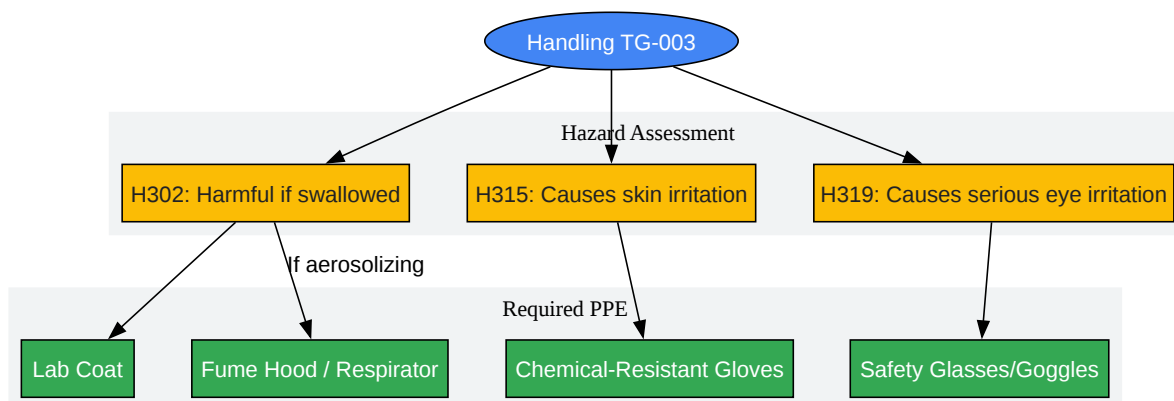
Workflow and Decision Making Diagrams

The following diagrams illustrate the procedural workflow for handling **TG-003** and the decision-making process for selecting appropriate PPE.



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Caption: Procedural workflow for the safe handling of **TG-003**.



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Caption: Decision matrix for selecting appropriate PPE for **TG-003**.

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